

Proper Disposal of n-Propionylglycine-2,2-d2: A Step-by-Step Guide

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Compound of Interest		
Compound Name:	n-Propionylglycine-2,2-d2	
Cat. No.:	B12418364	Get Quote

For researchers, scientists, and drug development professionals, the safe and compliant disposal of chemical reagents is a critical aspect of laboratory operations. This guide provides a detailed, step-by-step procedure for the proper disposal of **n-Propionylglycine-2,2-d2**, a stable isotope-labeled compound. The information presented here is compiled from safety data sheets of related compounds, general chemical waste guidelines, and supplier information.

Immediate Safety and Handling Precautions:

While **n-Propionylglycine-2,2-d2** is not classified as a hazardous substance, it is imperative to adhere to standard laboratory safety protocols.[1] Always wear appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat, when handling this or any chemical. In case of accidental contact, follow these first aid measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes.
- Skin Contact: Wash the affected area thoroughly with soap and water.
- Inhalation: Move to a well-ventilated area for fresh air.
- Ingestion: Rinse mouth with water and seek medical advice.

Chemical and Physical Properties

A summary of the key quantitative data for **n-Propionylglycine-2,2-d2** is provided in the table below for easy reference.

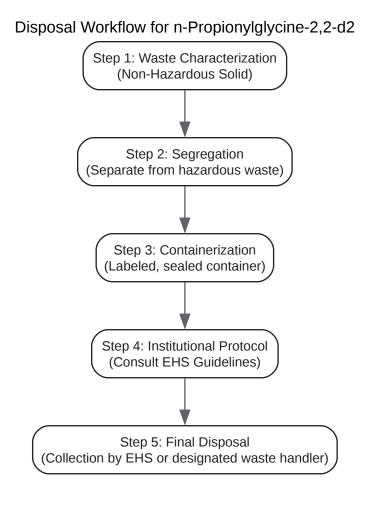


Property	Value
CAS Number	1256842-51-9
Molecular Formula	C5H7D2NO3
Molecular Weight	133.15 g/mol
Form	Solid
Shipping Classification	Non-Hazardous for Transport
Storage	Store refrigerated (-5°C to 5°C), protect from light

Disposal Workflow

The proper disposal of **n-Propionylglycine-2,2-d2** follows a logical progression, beginning with waste characterization and culminating in compliant disposal. The following diagram illustrates this workflow.





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Caption: This diagram outlines the five key steps for the proper disposal of **n-Propionylglycine-2,2-d2**.

Detailed Disposal Procedures

The following step-by-step protocols are based on general guidelines for the disposal of non-hazardous, stable isotope-labeled chemical waste.

Experimental Protocol: Disposal of Solid n-Propionylglycine-2,2-d2 Waste

Waste Identification and Segregation:



- Confirm that the waste is solely n-Propionylglycine-2,2-d2 and is not mixed with any hazardous substances.
- Stable isotope-labeled compounds that are not radioactive can generally be handled as standard chemical waste.
- Segregate the solid n-Propionylglycine-2,2-d2 waste from other laboratory waste streams, particularly hazardous materials.

Containerization:

- Place the solid waste into a clearly labeled, leak-proof container with a secure lid.
- The label should include the full chemical name ("n-Propionylglycine-2,2-d2"), the quantity of waste, and the date of accumulation.

Consult Institutional Guidelines:

- Crucially, always consult your institution's Environmental Health & Safety (EHS)
 department for specific disposal protocols. Local and institutional regulations may vary.
- Storage and Collection:
 - Store the sealed waste container in a designated waste accumulation area within the laboratory.
 - Arrange for the collection of the waste by your institution's EHS department or their designated chemical waste contractor.

Experimental Protocol: Disposal of Empty **n-Propionylglycine-2,2-d2** Containers

• Decontamination:

- Thoroughly rinse the empty container with a suitable solvent (e.g., water, followed by a solvent in which the compound is soluble) at least three times.
- Label Defacement:



 Completely remove or deface the original product label to prevent any misidentification of the empty container.

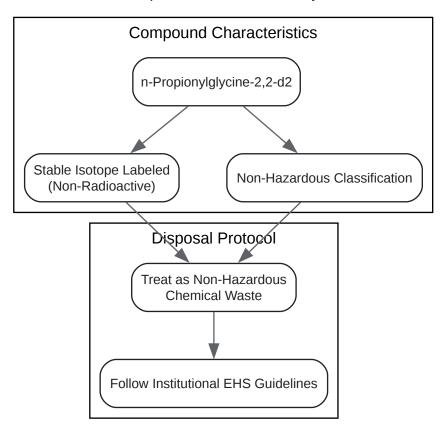
Disposal:

 Once cleaned and with the label removed, the container can typically be disposed of in the regular laboratory glass or plastic recycling stream, in accordance with your institution's policies.

Logical Relationship Diagram

The decision-making process for the disposal of **n-Propionylglycine-2,2-d2** is based on its classification as a non-hazardous, stable isotope-labeled compound. This logical relationship is visualized below.

Disposal Decision Pathway





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Caption: This chart illustrates how the characteristics of **n-Propionylglycine-2,2-d2** inform its proper disposal protocol.

By following these procedures and always prioritizing consultation with your institution's EHS department, you can ensure the safe and compliant disposal of **n-Propionylglycine-2,2-d2**, contributing to a secure and responsible laboratory environment.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
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